

4,6-Dihydroxypyridazine-3-carboxylic acid CAS number and identifiers

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Compound of Interest

Compound Name: 4,6-Dihydroxypyridazine-3-carboxylic acid

Cat. No.: B3111355

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An In-Depth Technical Guide to **4,6-Dihydroxypyridazine-3-carboxylic Acid**: Properties, Synthesis, and Applications

Introduction

4,6-Dihydroxypyridazine-3-carboxylic acid is a heterocyclic organic compound featuring a pyridazine core. This scaffold is of significant interest to researchers, particularly in the fields of medicinal chemistry and materials science. As a substituted pyridazine, it belongs to a class of compounds known for a wide array of biological activities. The molecule's utility is derived from its trifunctional nature, possessing two hydroxyl groups and a carboxylic acid moiety. These functional groups serve as versatile handles for synthetic modifications, positioning the compound as a valuable building block for the synthesis of more complex molecules and novel chemical entities.^[1]

This guide provides a comprehensive overview of **4,6-dihydroxypyridazine-3-carboxylic acid**, consolidating its chemical identifiers, physicochemical properties, a detailed synthetic protocol, safety and handling procedures, and its applications in research and development. The information presented is intended for researchers, scientists, and professionals in drug development who require a technical understanding of this compound.

Part 1: Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and properties is fundamental for its effective use in a research setting. **4,6-Dihydroxypyridazine-3-carboxylic acid** is identified by several key descriptors, although a notable point of clarification is the existence of multiple CAS numbers, which typically refer to the same chemical entity in its various tautomeric forms.

Chemical Identifiers

The compound is registered under at least two CAS numbers. While 1442437-21-9 is frequently cited, 1823277-97-9 is also used by various suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This ambiguity often arises with compounds capable of tautomerism. The IUPAC name, "4-hydroxy-6-oxo-1H-pyridazine-3-carboxylic acid," reflects the more stable keto-enol tautomer.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)

Identifier	Value	Source
Primary CAS Number	1442437-21-9	PubChem, ChemicalBook [2] [4]
Secondary CAS Number	1823277-97-9	BOC Sciences, Abovchem [3] [5]
IUPAC Name	4-hydroxy-6-oxo-1H-pyridazine-3-carboxylic acid	PubChem, AK Scientific [4] [7]
Synonyms	4-Hydroxy-6-oxo-1,6-dihdropyridazine-3-carboxylic acid	BOC Sciences [3]
Molecular Formula	C ₅ H ₄ N ₂ O ₄	PubChem [4]
Molecular Weight	156.10 g/mol	PubChem [4]
Canonical SMILES	C1=C(C(=NNC1=O)C(=O)O)O	PubChem [4]
InChI Key	XCNDXNJULVWJCE-UHFFFAOYSA-N	PubChem [1] [4]

Physicochemical Properties

The physical and chemical properties of this compound are dictated by its highly polar functional groups, which influence its solubility, stability, and handling requirements.

Property	Value / Description	Source
Appearance	Typically a yellow solid.	ChemicalBook[2]
Solubility	Soluble in polar solvents such as water and Dimethyl Sulfoxide (DMSO).	Benchchem[1]
Boiling Point	323.6 ± 52.0 °C (at 760 mmHg, predicted)	BOC Sciences[3]
Polarity	Highly polar due to the presence of hydroxyl and carboxylic acid groups.	Benchchem[1]
Storage Conditions	Store sealed in a dry environment at 2–8°C to prevent degradation.	Benchchem[1]

Structural Insight: Tautomerism

The structure of **4,6-dihydroxypyridazine-3-carboxylic acid** is best described as an equilibrium of tautomers. The "dihydroxy" form can readily interconvert to the more stable "hydroxy-oxo" keto-enol form, as reflected in its IUPAC name. This dynamic is crucial for understanding its reactivity and intermolecular interactions.

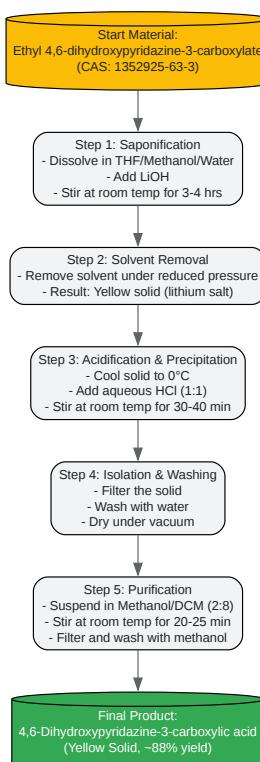
Caption: Keto-enol tautomerism of the pyridazine ring.

Part 2: Synthesis and Characterization

The most commonly cited method for preparing **4,6-dihydroxypyridazine-3-carboxylic acid** is through the hydrolysis of its corresponding ethyl ester, a straightforward and high-yielding saponification reaction.[2]

Synthetic Workflow

The synthesis is a two-stage process involving the hydrolysis of the ester followed by an acidic workup to precipitate the final product.



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Caption: Workflow for the synthesis of the title compound.

Detailed Experimental Protocol

This protocol is adapted from a procedure published by Bristol-Myers Squibb and provides a reliable method for laboratory-scale synthesis.[\[2\]](#)

Materials:

- Ethyl 4,6-dihydroxypyridazine-3-carboxylate (1.00 eq)
- Lithium hydroxide (LiOH) (3.00 eq)
- Tetrahydrofuran (THF)
- Methanol
- Deionized Water

- Hydrochloric acid (HCl), concentrated
- Dichloromethane (DCM)
- Round-bottom flask, magnetic stirrer, filtration apparatus

Procedure:

- Reaction Setup: In a suitable round-bottom flask, dissolve ethyl 4,6-dihydroxypyridazine-3-carboxylate (e.g., 200 g, 1.086 mol) in a solvent mixture of THF (2000 mL), methanol (1000 mL), and water (800 mL). The use of a co-solvent system ensures the solubility of both the nonpolar ester and the ionic base.
- Saponification: To the stirred solution, slowly add LiOH (137 g, 3.258 mol) at room temperature. The reaction is exothermic; a slow addition helps control the temperature. Stir the mixture for 3-4 hours. The progress can be monitored by TLC or LC-MS until the starting material is consumed.
- Solvent Removal: Once the reaction is complete, remove the solvents at 50°C under reduced pressure. This step isolates the crude lithium salt of the product as a yellow solid.
- Acidification: Cool the solid in an ice bath to 0°C. Slowly add a 1:1 aqueous HCl solution (400 mL) to protonate the carboxylate and the phenoxide-like groups. This causes the free acid to precipitate out of the aqueous solution due to its lower solubility. Stir the resulting slurry at room temperature for 30-40 minutes to ensure complete precipitation.
- Initial Isolation: Filter the precipitate and wash it thoroughly with cold deionized water to remove inorganic salts (LiCl) and excess HCl. Dry the solid under vacuum for 1-2 hours.
- Purification (Trituration): Transfer the dried solid to a flask containing a 2:8 mixture of methanol and DCM (300 mL). Stirring the solid in this solvent mixture for 20-25 minutes helps remove any remaining organic impurities.
- Final Isolation: Filter the purified solid, wash with a small amount of methanol, and dry under vacuum for at least 1 hour. The final product is obtained as a yellow solid with an expected yield of approximately 88%.

Characterization

- Mass Spectrometry: The product can be readily identified by mass spectrometry. The reported electrospray ionization (ESI) mass spectrum shows a protonated molecular ion peak $[M+H]^+$ at m/z 156.9, confirming the molecular weight of 156.10 g/mol .[\[2\]](#)
- NMR Spectroscopy: ^1H NMR and ^{13}C NMR spectroscopy would be used to confirm the structure, showing characteristic peaks for the vinyl proton on the pyridazine ring and the carbons of the heterocyclic and carboxylic acid groups.

Part 3: Safe Handling and Storage

Proper handling and storage are critical to ensure laboratory safety and maintain the integrity of the compound. **4,6-Dihydroxypyridazine-3-carboxylic acid** is classified as an irritant.

Hazard Identification

The compound is associated with the following GHS hazard statements.[\[7\]](#)

Hazard Code	Description
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Laboratory Protocol for Safe Handling

Adherence to the following steps, derived from standard precautionary statements, is mandatory when working with this chemical.[\[7\]](#)

- Engineering Controls: Always handle the solid compound within a certified chemical fume hood to avoid inhalation of dust.[\[7\]](#) Ensure that an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
 - Wear nitrile gloves to prevent skin contact.[\[7\]](#)

- Wear chemical safety goggles or a face shield to protect against eye exposure.[7]
- A lab coat is required to protect personal clothing.
- Handling: Avoid generating dust.[7] Use appropriate tools (e.g., spatulas) for transferring the solid. Wash hands thoroughly after handling.[7]
- First Aid Measures:
 - If Inhaled: Move the individual to fresh air. If breathing is difficult, seek medical attention.[7]
 - If on Skin: Wash the affected area with plenty of soap and water. If irritation occurs, seek medical advice.[7]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[7]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. The compound should be sent to an approved waste disposal plant.[7]

Storage and Stability

- Conditions: Store in a tightly sealed container in a cool (2–8°C), dry, and well-ventilated area. [1][7]
- Incompatibilities: Keep away from strong oxidizing agents.[7]
- Stability: The compound is stable under the recommended storage conditions.[7]

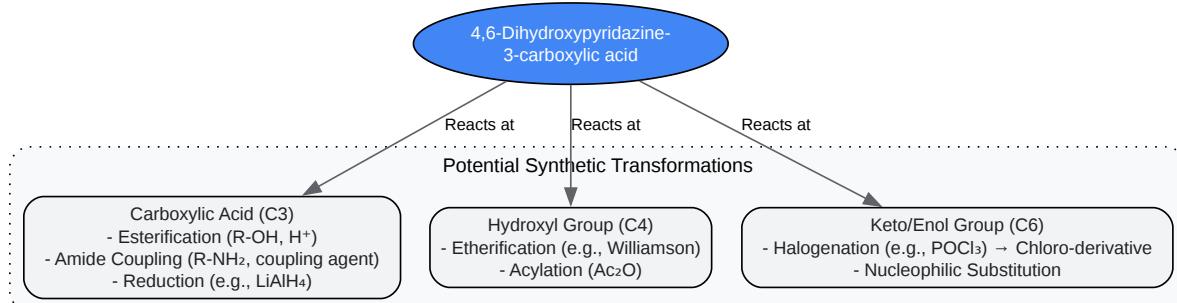
Part 4: Applications in Research and Development

The primary value of **4,6-dihydroxypyridazine-3-carboxylic acid** lies in its role as a versatile chemical intermediate. Its functional groups provide multiple avenues for synthetic elaboration.

Core Utility as a Chemical Building Block

The molecule's three functional groups—a carboxylic acid and two hydroxyl groups (in their tautomeric forms)—are chemically distinct, allowing for selective modification and the

construction of diverse molecular architectures. This makes it a valuable starting material for creating libraries of compounds for screening in drug discovery and materials science.[1]



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Caption: Potential reaction sites on the title compound.

Relevance in Medicinal Chemistry

Pyridazine-containing structures are prevalent in many biologically active compounds and approved drugs. The pyridazine core can act as a bioisostere for other aromatic rings and participate in hydrogen bonding, which is critical for molecular recognition at biological targets. [8]

Furthermore, the carboxylic acid group is a key functionality in many drugs, often responsible for binding to enzyme active sites.[9] However, it can sometimes lead to poor pharmacokinetic properties. This compound serves as an excellent starting point for creating derivatives where the carboxylic acid is replaced by bioisosteres (e.g., tetrazoles, sulfonamides) to optimize drug-like properties.[8][9] Its potential mechanism of action in derived compounds involves the modulation of cellular processes through interactions like enzyme inhibition.[1] The strategic placement of functional groups makes it a compelling scaffold for developing inhibitors for various enzyme classes.[10]

Conclusion

4,6-Dihydroxypyridazine-3-carboxylic acid is a highly functionalized heterocyclic compound with significant potential as a chemical building block. Its well-defined synthesis, distinct reactive sites, and the established biological relevance of its core structure make it a valuable tool for chemists in both academic and industrial research. A thorough understanding of its properties, synthesis, and safe handling procedures, as outlined in this guide, is essential for leveraging its full potential in the development of novel pharmaceuticals and advanced materials.

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